

An In-Depth Technical Guide to 1,2-dinonadecanoyl-sn-glycero-3-phosphocholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 19:0 PC

Cat. No.: B1262976

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

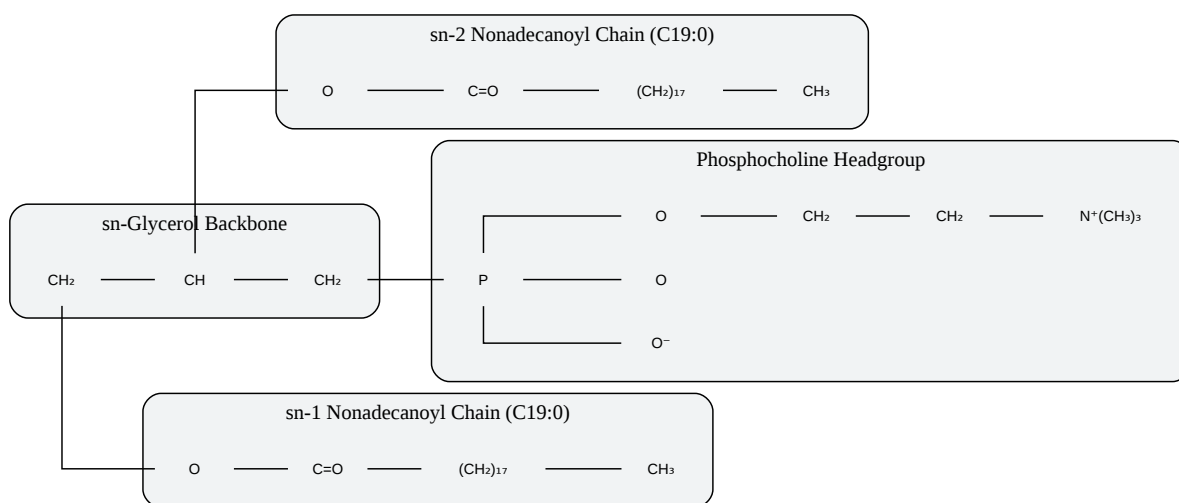
Introduction

1,2-dinonadecanoyl-sn-glycero-3-phosphocholine (DNPC), also known as PC(19:0/19:0), is a synthetic, saturated phospholipid that plays a significant role in lipid-based research and pharmaceutical development. Its unique structure, characterized by two 19-carbon acyl chains, imparts specific physicochemical properties that make it a valuable tool in the study of biological membranes and as a component in drug delivery systems. This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of DNPC, with a focus on experimental protocols and quantitative data.

Core Structure and Physicochemical Properties

DNPC is an amphipathic molecule composed of a hydrophilic phosphocholine headgroup and two hydrophobic nonadecanoyl acyl chains esterified to the sn-1 and sn-2 positions of a glycerol backbone. The long, saturated nature of the acyl chains leads to a high degree of molecular packing, influencing the rigidity and thickness of lipid bilayers.

Chemical Structure:



[Click to download full resolution via product page](#)

Caption: Chemical structure of 1,2-dinonadecanoyl-sn-glycero-3-phosphocholine.

Quantitative Data Summary:

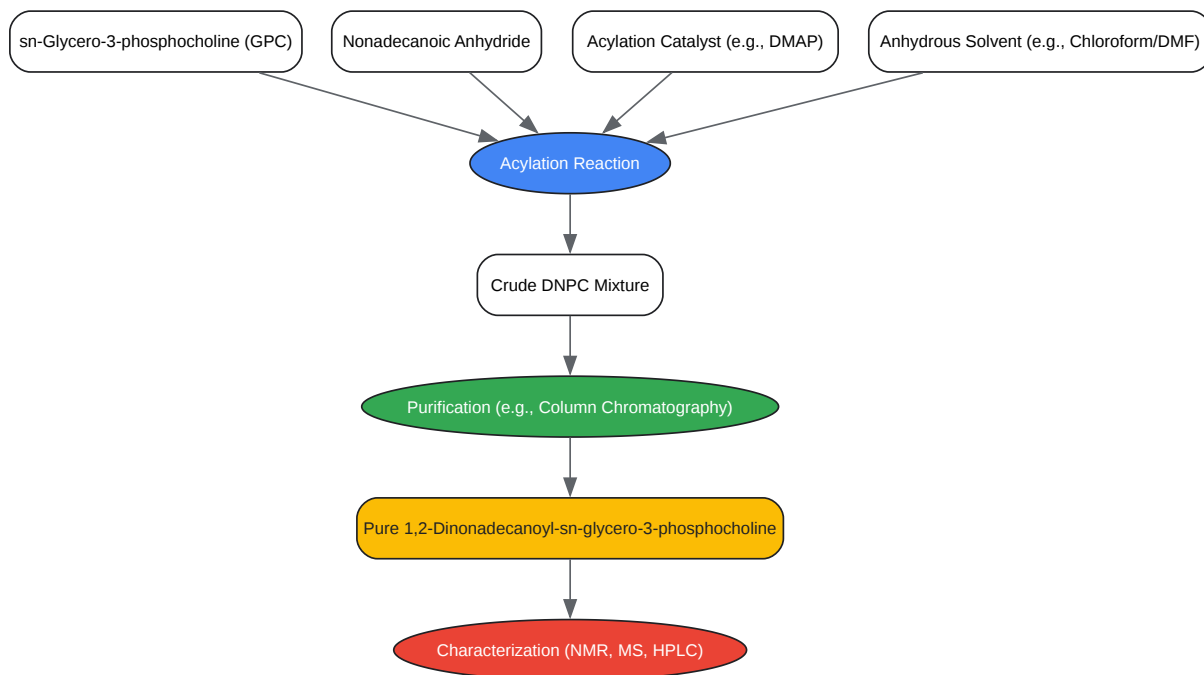
Property	Value	References
Molecular Formula	C ₄₆ H ₉₂ NO ₈ P	[1]
Molecular Weight	818.20 g/mol	[1]
CAS Number	95416-27-6	[1]
Appearance	White Powder	[1]
Purity	>99%	[1]
Solubility	Soluble in chloroform and ethanol (25 mg/ml)	
Storage Temperature	-20°C	[1]
Elemental Analysis	C: 66.7-67.7%, H: 11-11.5%, N: 1.5-1.9%, O: 15.3-15.8%, P: 3.6-4%	[1]

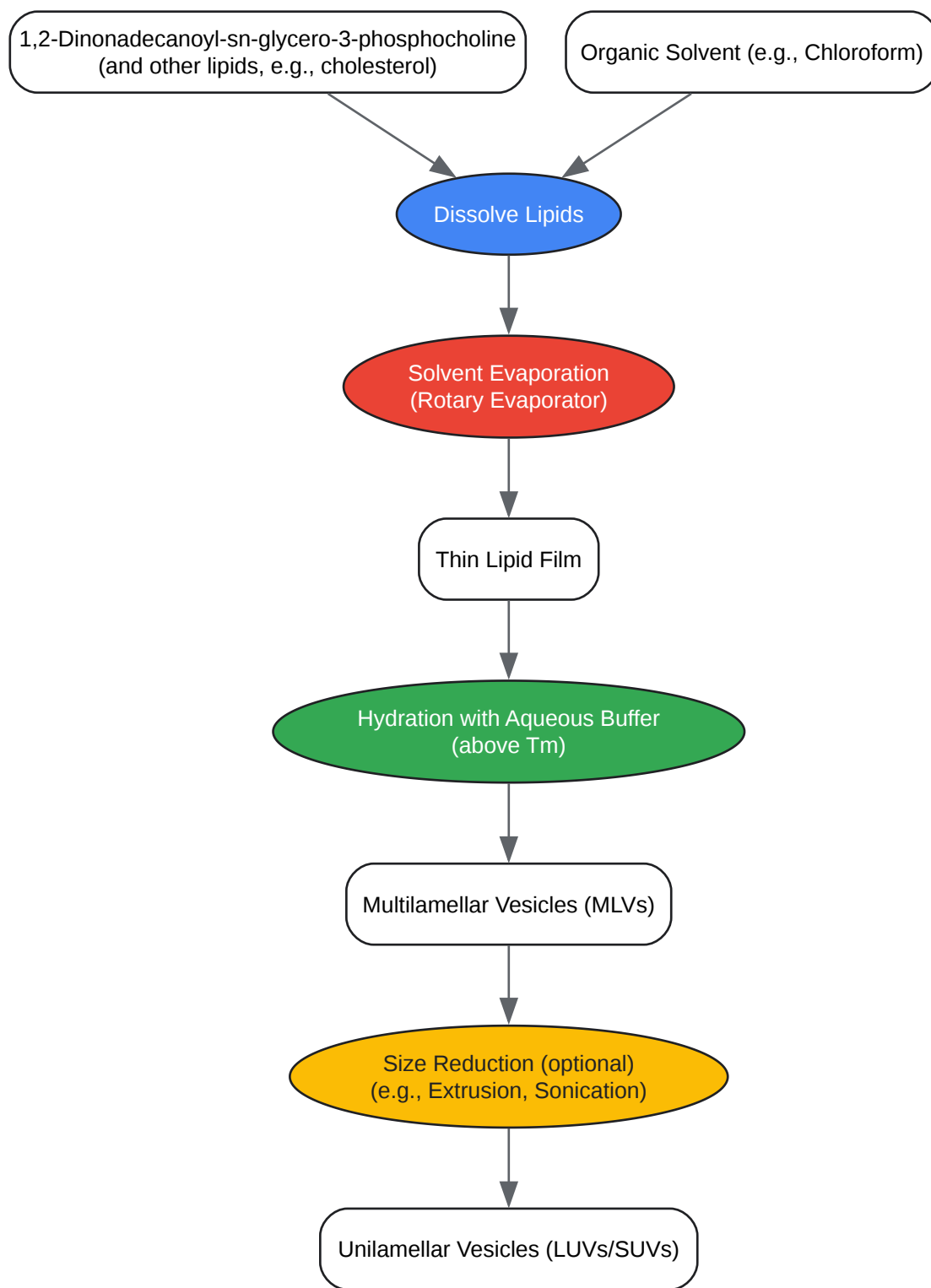
While an experimentally determined melting point for DNPC is not readily available in the literature, the phase transition temperature (T_m) of saturated diacylphosphatidylcholines increases with acyl chain length. For comparison, the T_m for 1,2-distearoyl(C18:0)-sn-glycero-3-phosphocholine (DSPC) is 55°C.[2] Therefore, the T_m of DNPC (C19:0) is expected to be slightly higher.

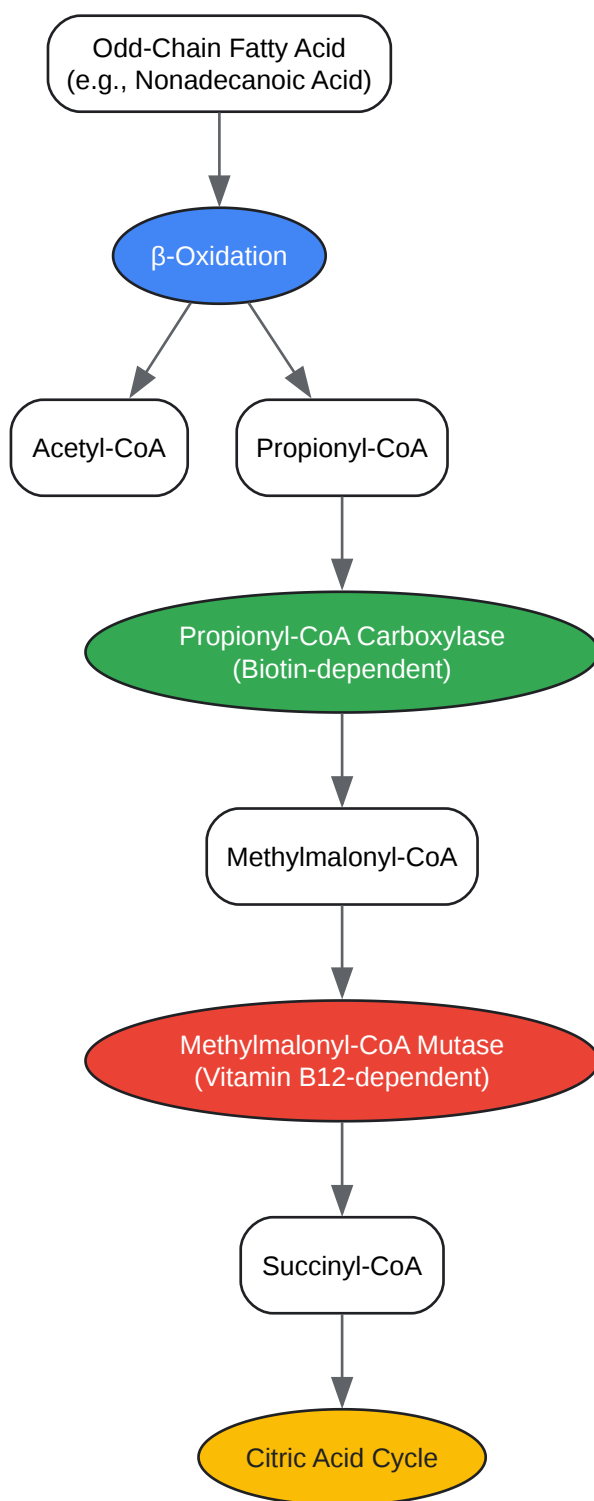
Synthesis and Purification

The synthesis of DNPC typically follows a semi-synthetic route starting from sn-glycero-3-phosphocholine (GPC). The primary method involves the acylation of the free hydroxyl groups at the sn-1 and sn-2 positions of the glycerol backbone with nonadecanoic acid.

Logical Workflow for DNPC Synthesis:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-dinonadecanoyl-sn-glycero-3-phosphocholine [myskinrecipes.com]
- 2. Determination of the Main Phase Transition Temperature of Phospholipids by Nanoplasmonic Sensing - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,2-dinonadecanoyl-sn-glycero-3-phosphocholine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262976#1-2-dinonadecanoyl-sn-glycero-3-phosphocholine-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

